

4-Hydroxy-1-indanone: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-1-indanone

Cat. No.: B1297909

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **4-Hydroxy-1-indanone**, a key intermediate in organic synthesis and drug discovery. This document outlines its chemical properties, synthesis, and applications, with a focus on experimental protocols and its role in various signaling pathways.

Core Chemical Identifiers and Properties

4-Hydroxy-1-indanone, a hydroxylated derivative of 1-indanone, is a versatile chemical compound with significant applications in medicinal chemistry and materials science. Its core identifiers and physicochemical properties are summarized below.

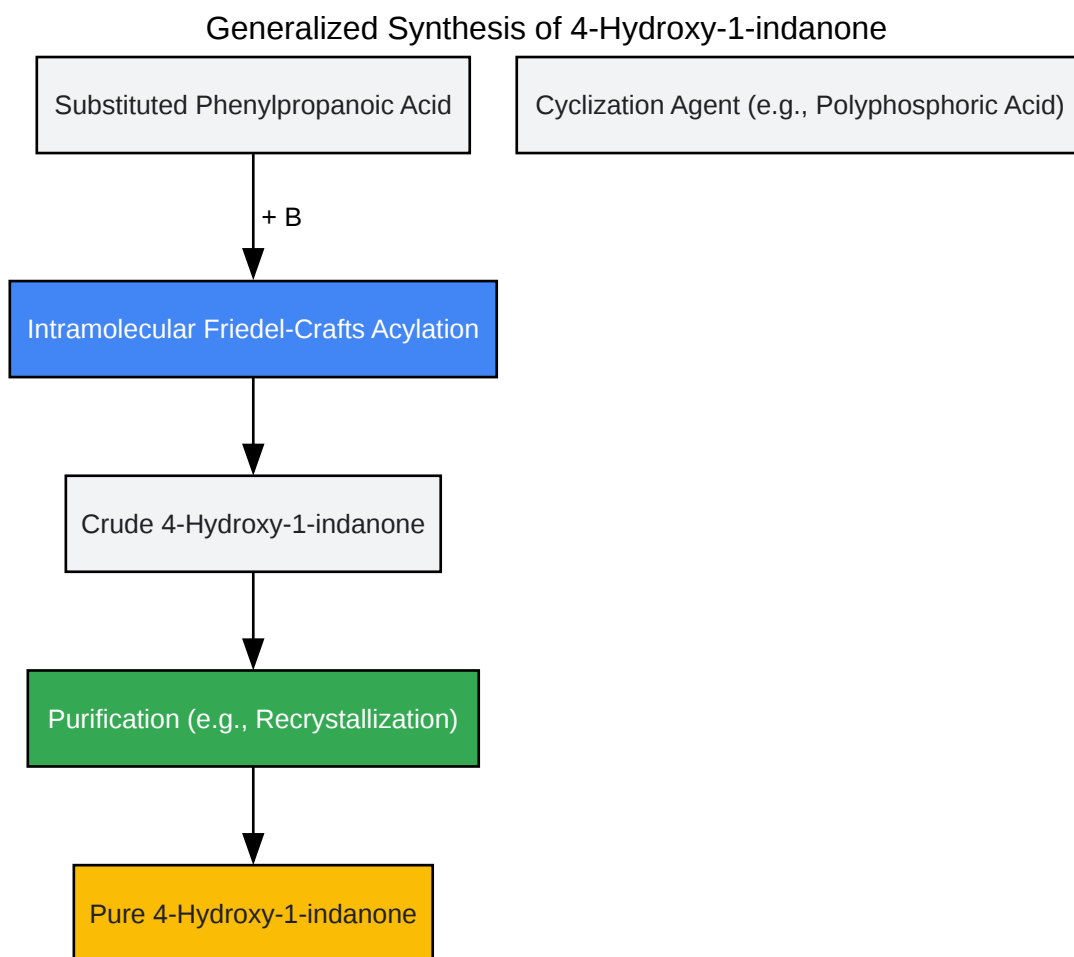
Property	Value	Source
CAS Number	40731-98-4	[1] [2]
Molecular Weight	148.16 g/mol	[1] [3]
Molecular Formula	C ₉ H ₈ O ₂	
Appearance	White to Orange to Green powder to crystal	
Purity	>97%	
Synonyms	2,3-dihydro-4-hydroxyinden-1-one, 4-Hydroxyindan-1-one	

Synthesis and Reactions

The synthesis of **4-Hydroxy-1-indanone** can be achieved through various synthetic routes, often involving the cyclization of substituted phenylpropanoic acids or related precursors. Due to its bifunctional nature, possessing both a hydroxyl and a carbonyl group, it serves as a valuable precursor for a wide range of chemical transformations.

Note: Detailed, validated experimental protocols for the synthesis of **4-Hydroxy-1-indanone** are proprietary and vary by manufacturer. The following is a generalized representation of a common synthetic approach.

General Synthetic Workflow



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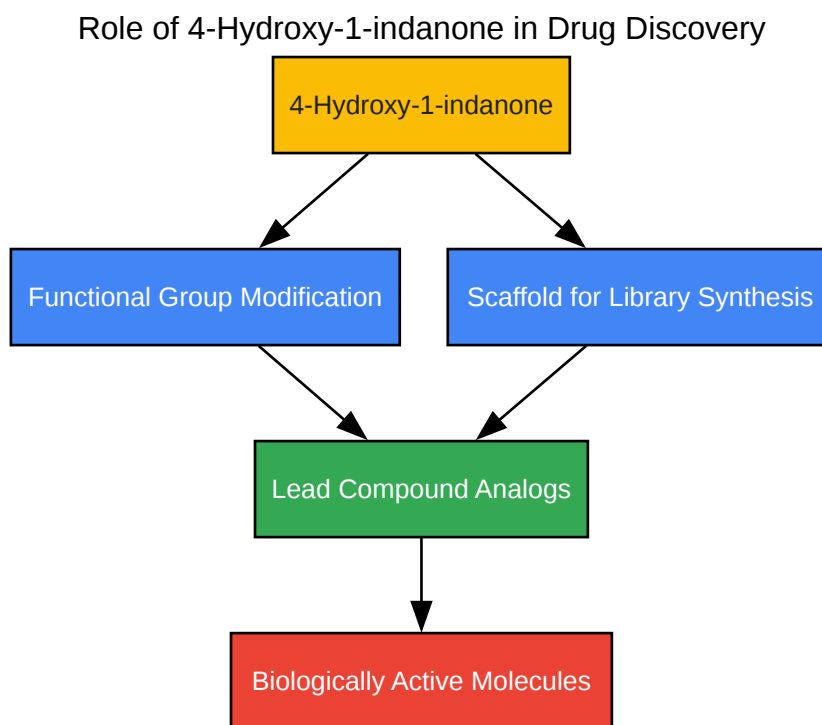
Caption: A generalized workflow for the synthesis of **4-Hydroxy-1-indanone**.

Applications in Drug Discovery and Development

4-Hydroxy-1-indanone is a crucial building block in the synthesis of various pharmaceutical compounds. Its rigid bicyclic core and functional groups allow for the construction of complex molecular architectures with diverse biological activities.

Role as a Synthetic Intermediate

The indanone scaffold is present in numerous biologically active molecules. The hydroxyl group of **4-Hydroxy-1-indanone** provides a convenient handle for further functionalization, enabling the exploration of structure-activity relationships (SAR) in drug discovery programs.



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Caption: The utility of **4-Hydroxy-1-indanone** in the drug discovery process.

Safety and Handling

Appropriate safety precautions must be taken when handling **4-Hydroxy-1-indanone**. It is classified as a skin and eye irritant.

Personal Protective Equipment (PPE):

- Respiratory Protection: Dust mask type N95 (US)
- Hand Protection: Protective gloves
- Eye Protection: Eyeshields
- Skin and Body Protection: Appropriate protective clothing

First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Storage:

- Store in a well-ventilated place. Keep container tightly closed.
- Recommended storage at room temperature in the continental US; may vary elsewhere. For stock solutions, storage at -20°C for one month or -80°C for six months is recommended.

This technical guide serves as a foundational resource for professionals engaged in research and development activities involving **4-Hydroxy-1-indanone**. For specific applications and detailed experimental procedures, consulting peer-reviewed literature and patents is highly recommended.

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References

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- 2. 4-Hydroxy-1-indanone 40731-98-4 | TCI AMERICA [tcichemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
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